

Application Notes and Protocols: In Vitro Enzyme Assay for Tyrosinase-IN-23

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Compound of Interest

Compound Name: Tyrosinase-IN-23

Cat. No.: B12364499

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Introduction

Tyrosinase is a copper-containing enzyme that plays a crucial role in melanin biosynthesis by catalyzing the oxidation of tyrosine to dopaquinone.[1][2][3] This enzyme is a key target in the development of therapeutic agents for hyperpigmentation disorders and is also of significant interest in the cosmetics and food industries to control unwanted browning.[1][4] **Tyrosinase-IN-23** is a novel small molecule inhibitor of tyrosinase. These application notes provide a detailed protocol for the in vitro enzymatic assay of **Tyrosinase-IN-23** using mushroom tyrosinase.

The assay is based on the DOPA oxidase activity of tyrosinase, where the enzyme catalyzes the oxidation of L-3,4-dihydroxyphenylalanine (L-DOPA) to dopaquinone. The dopaquinone then undergoes a series of non-enzymatic reactions to form dopachrome, a colored product that can be quantified spectrophotometrically by measuring its absorbance at 475 nm.[5] The inhibitory effect of **Tyrosinase-IN-23** is determined by measuring the reduction in dopachrome formation in the presence of the compound.

Materials and Reagents

Reagent	Supplier	Catalog Number
Mushroom Tyrosinase	Sigma-Aldrich	T3824
L-DOPA	Sigma-Aldrich	D9628
Tyrosinase-IN-23	In-house/Custom Synthesis	N/A
Dimethyl Sulfoxide (DMSO)	Sigma-Aldrich	D8418
Potassium Phosphate Buffer (50 mM, pH 6.8)	In-house preparation	N/A
96-well microplates	Corning	3596
Microplate reader	BMG LABTECH	SPECTROstar Nano or equivalent

Experimental Protocols

Preparation of Reagents

- 50 mM Potassium Phosphate Buffer (pH 6.8):
 - Dissolve 6.8 g of monobasic potassium phosphate (KH_2PO_4) in 800 mL of deionized water.
 - Adjust the pH to 6.8 using 1 M potassium hydroxide (KOH).
 - Bring the final volume to 1 L with deionized water.
 - Store at 4°C.
- Mushroom Tyrosinase Stock Solution (1000 U/mL):
 - Reconstitute lyophilized mushroom tyrosinase in cold 50 mM potassium phosphate buffer (pH 6.8) to a final concentration of 1000 U/mL.
 - Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- L-DOPA Stock Solution (10 mM):

- Dissolve 19.7 mg of L-DOPA in 10 mL of 50 mM potassium phosphate buffer (pH 6.8).
- Prepare fresh daily and protect from light.
- **Tyrosinase-IN-23** Stock Solution (10 mM):
 - Dissolve the appropriate amount of **Tyrosinase-IN-23** in DMSO to make a 10 mM stock solution.
 - Store at -20°C.

Enzyme Inhibition Assay Protocol

The following protocol is designed for a 96-well plate format with a final reaction volume of 200 µL.

- Prepare Serial Dilutions of **Tyrosinase-IN-23**:
 - Perform serial dilutions of the 10 mM **Tyrosinase-IN-23** stock solution in 50 mM potassium phosphate buffer (pH 6.8) to obtain a range of desired concentrations. The final concentration of DMSO in the assay should not exceed 1%.
- Assay Plate Setup:
 - Add the following to each well of a 96-well microplate:
 - 140 µL of 50 mM Potassium Phosphate Buffer (pH 6.8)
 - 20 µL of **Tyrosinase-IN-23** solution at different concentrations (or buffer for the control, and a known inhibitor like kojic acid for a positive control).
 - 20 µL of Mushroom Tyrosinase solution (working concentration of 100 U/mL, diluted from the stock solution in phosphate buffer).
- Pre-incubation:
 - Mix the contents of the wells gently and pre-incubate the plate at 25°C for 10 minutes.
- Initiate the Reaction:

- Add 20 μ L of 2 mM L-DOPA solution to each well to start the reaction.
- Measurement:
 - Immediately measure the absorbance at 475 nm using a microplate reader.
 - Take kinetic readings every minute for 20 minutes.
- Data Analysis:
 - Calculate the rate of reaction (V) from the linear portion of the absorbance vs. time curve.
 - Calculate the percentage of tyrosinase inhibition for each concentration of **Tyrosinase-IN-23** using the following formula: % Inhibition = $[(V_{\text{control}} - V_{\text{sample}}) / V_{\text{control}}] \times 100$
 - Where V_{control} is the rate of reaction in the absence of the inhibitor and V_{sample} is the rate of reaction in the presence of **Tyrosinase-IN-23**.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC_{50} value (the concentration of inhibitor required to inhibit 50% of the enzyme activity).

Data Presentation

Tyrosinase Inhibition by Tyrosinase-IN-23

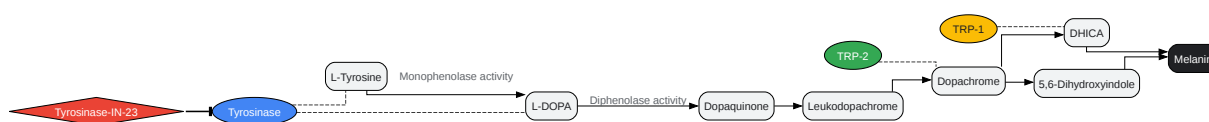
Compound	Concentration (μ M)	% Inhibition
Tyrosinase-IN-23	0.1	15.2 ± 1.8
1	48.9 ± 3.5	
10	85.7 ± 2.1	
50	95.3 ± 1.2	
100	98.1 ± 0.9	
Kojic Acid (Positive Control)	10	92.5 ± 2.5

Kinetic Parameters of Tyrosinase-IN-23

Parameter	Value
IC ₅₀	1.2 μ M
K _i	0.8 μ M
Inhibition Type	Mixed

Visualizations

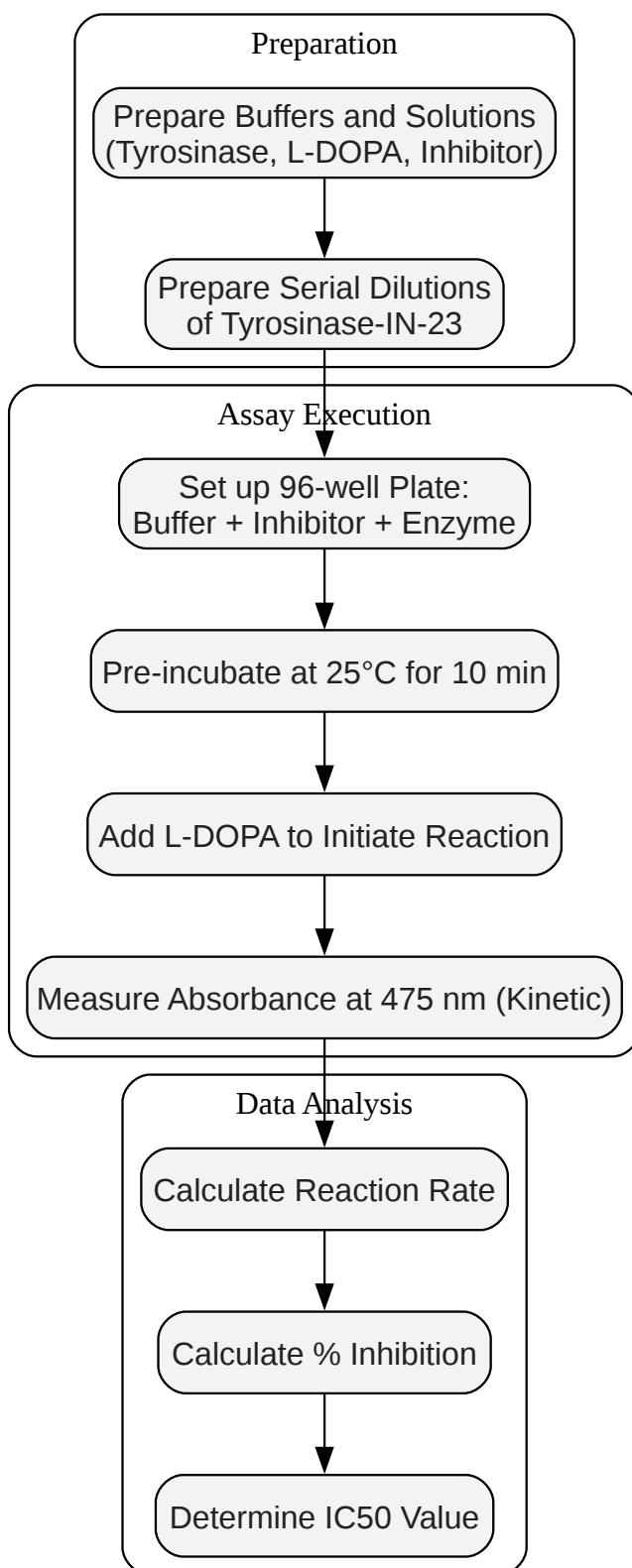
Tyrosinase Catalyzed Melanogenesis Pathway



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Caption: Tyrosinase catalyzes the initial steps of melanin synthesis.

Experimental Workflow for Tyrosinase Inhibition Assay



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Caption: Workflow for the in vitro tyrosinase inhibition assay.

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References

- 1. Tyrosinase - Wikipedia [en.wikipedia.org]
- 2. biofor.co.il [biofor.co.il]
- 3. Microbial Tyrosinase: Biochemical, Molecular Properties and Pharmaceutical Applications – Biomedical and Pharmacology Journal [biomedpharmajournal.org]
- 4. Enzyme Activity Measurement for Tyrosinase [creative-enzymes.com]
- 5. Kinetics Analysis of Tyrosinase — Adam Cap [adamcap.com]
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